

Physical and chemical properties of Propanedithioamide

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Compound of Interest

Compound Name: Propanedithioamide

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Propanedithioamide: A Technical Guide

For the Attention of Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available scientific data on **propanedithioamide** is exceptionally limited. This guide summarizes the accessible information and, for comparative purposes, includes data on the related compound, malonodithioamide. All information pertaining to malonodithioamide is explicitly identified.

Introduction to Propanedithioamide

Propanedithioamide, with the chemical formula $C_3H_6N_2S_2$, is a dithiated amide derivative of propane. While its specific applications and biological roles are not extensively documented in current literature, its structure suggests potential for investigation in various chemical and pharmaceutical contexts. Thioamides, as a class of compounds, are known for their diverse biological activities and as versatile intermediates in organic synthesis.

Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **propanedithioamide** are scarce. The following table summarizes the currently available information.

Table 1: Physical and Chemical Properties of Propanedithioamide

Property	Value	Source
IUPAC Name	Propanedithioamide	-
CAS Number	6944-34-9	[CymitQuimica]
Chemical Formula	C ₃ H ₆ N ₂ S ₂	[CymitQuimica]
Molecular Weight	134.23 g/mol	[CymitQuimica]
Appearance	Not specified	-
Melting Point	Not specified	-
Boiling Point	Not specified	-
Solubility	Not specified	-

Due to the limited data on **propanedithioamide**, the properties of the closely related compound, malonodithioamide, are presented below for reference.

Table 2: Physical Properties of Malonodithioamide

Property	Value	Source
CAS Number	108-13-4	[ChemicalBook]
Melting Point	172-175 °C	[ChemicalBook]
Boiling Point	191.38 °C (estimate)	[ChemicalBook]
Density	1.3516 g/cm ³ (estimate)	[ChemicalBook]

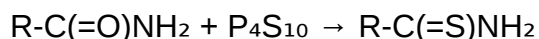
Experimental Protocols

Specific, validated experimental protocols for the synthesis and analysis of **propanedithioamide** are not readily available in published literature. However, general methods for the synthesis of thioamides can be adapted.

General Synthesis of Thioamides

A common method for the synthesis of thioamides involves the thionation of the corresponding amide using a thionating agent such as Lawesson's reagent or phosphorus pentasulfide.

Reaction Scheme:



Illustrative Protocol (Adaptable for **Propanedithioamide**):

- **Dissolution:** The corresponding diamide of propane (malonamide) is dissolved in an anhydrous, inert solvent such as toluene or dioxane.
- **Addition of Thionating Agent:** A stoichiometric amount of Lawesson's reagent or phosphorus pentasulfide is added to the solution.
- **Reaction:** The mixture is heated under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure. The crude product is then purified, typically by column chromatography on silica gel.

Spectroscopic Data

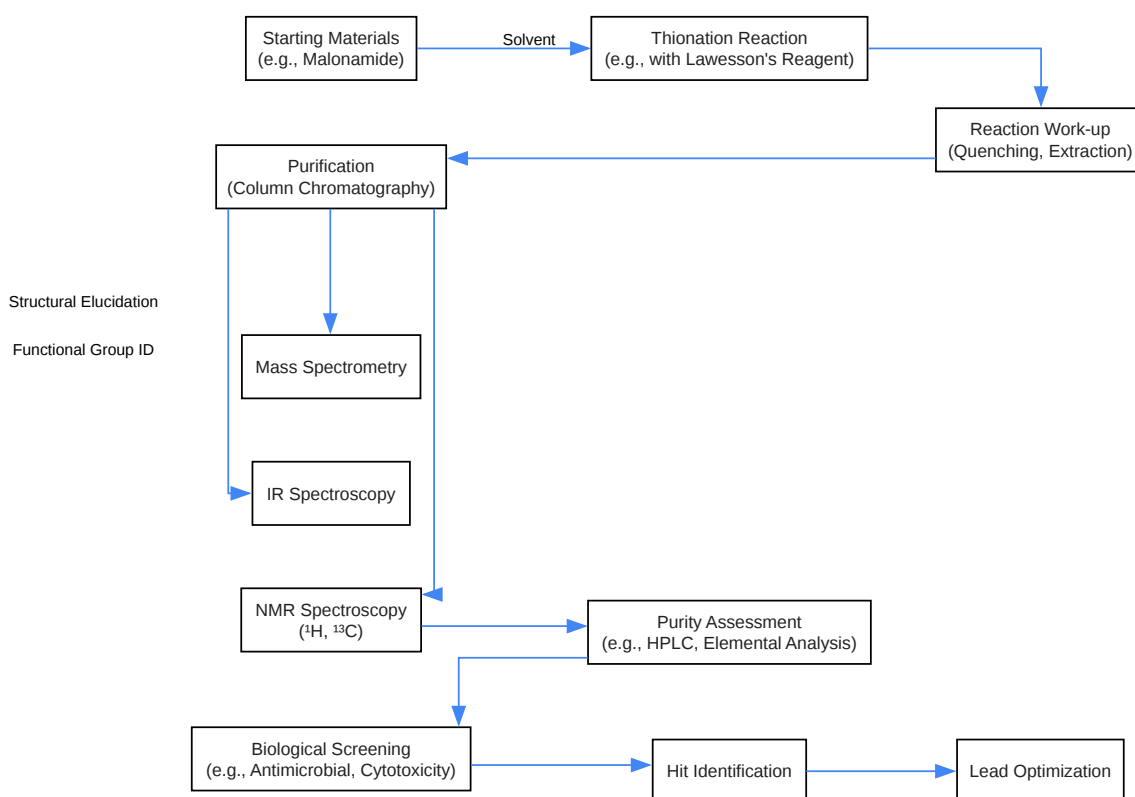
No specific spectroscopic data (NMR, IR, Mass Spectrometry) for **propanedithioamide** has been found in the public domain. For illustrative purposes, the available spectroscopic data for malonamide is referenced, which can serve as a comparative baseline for any future experimental characterization of **propanedithioamide**. Spectroscopic data for malonamide is available through chemical suppliers such as ChemicalBook.^[1]

Biological Activity

There is no specific information regarding the biological activity or signaling pathways of **propanedithioamide** in the current scientific literature. The broader class of thioamides is known to exhibit a range of biological effects, including antimicrobial and anticancer activities, but these are highly dependent on the specific molecular structure.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a general workflow for the synthesis and characterization of a thioamide such as **propanedithioamide**, which researchers can follow.



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Caption: General workflow for the synthesis, characterization, and biological evaluation of a thioamide.

Conclusion

Propanedithioamide remains a sparsely characterized compound. This guide consolidates the limited available data and provides a framework for its further investigation by drawing parallels with related compounds and outlining standard experimental workflows. The potential for discovering novel properties and applications of **propanedithioamide** makes it an intriguing subject for future research endeavors. Drug development professionals are encouraged to undertake foundational research to elucidate its physicochemical properties and biological activity to assess its therapeutic potential.

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References

- 1. Malonamide(108-13-4) 1H NMR [m.chemicalbook.com]
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